

lead arsenite CAS number and properties

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Compound of Interest

Compound Name: *Lead arsenite*
Cat. No.: *B156253*

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An In-Depth Technical Guide to Lead(II) Arsenite

This technical guide provides a comprehensive overview of Lead(II) Arsenite, a highly toxic inorganic compound. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, toxicological profile, safety and handling, and relevant experimental methodologies.

Chemical Identification

- Chemical Name: Lead(II) Arsenite
- Synonyms: **Lead arsenite**, Lead metaarsenite, Arsenous acid, lead(2+) salt[1]
- CAS Number: 10031-13-7[1]
- Chemical Formula: $\text{Pb}(\text{AsO}_2)_2$ or $\text{As}_2\text{O}_4\text{Pb}$ [1]

Physical and Chemical Properties

Lead(II) arsenite is a white, heavy powder.[1][2] It is characterized by its insolubility in water but is soluble in dilute nitric acid. Key quantitative properties are summarized in the table below. The compound is not combustible but will decompose upon heating to produce toxic fumes of lead and arsenic.[2] It can react with strong oxidants and strong acids; its reaction with strong acids produces the highly toxic arsine gas.[2]

Table 1: Physical and Chemical Properties of Lead(II) Arsenite

Property	Value	Source(s)
Molecular Weight	421.0 g/mol	[1] [2]
Appearance	White powder	[1] [2]
Density	5.85 g/cm ³	[1] [2]
Solubility in water	Insoluble / None	[1] [2]
Melting Point	Data unavailable	[3]
Boiling Point	Data unavailable	[3]

Toxicological Profile

Lead(II) arsenite is classified as highly toxic and is a known human carcinogen.[\[2\]](#) Exposure can occur through inhalation, ingestion, and skin absorption, though absorption of the insoluble form is slower than soluble arsenic compounds.[\[4\]](#) The toxicity of the compound is attributable to both its lead and arsenic components.

Arsenic disrupts cellular metabolism by inhibiting key enzymes and uncoupling oxidative phosphorylation, which interferes with the production of ATP.[\[1\]](#) Lead can mimic and displace other essential metals like calcium and zinc, disrupting numerous enzymatic processes.[\[1\]](#)

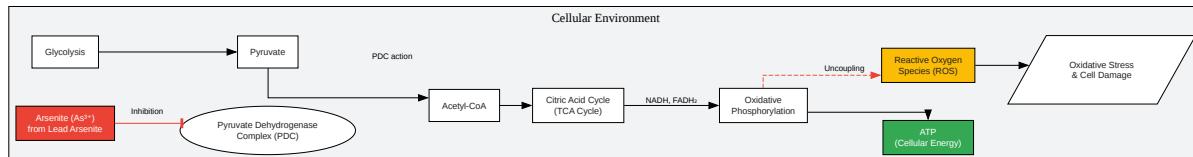
Acute exposure can lead to severe gastroenteritis, cardiac disorders, and potentially death.[\[2\]](#) Chronic exposure may result in damage to the skin, mucous membranes, liver, kidneys, and both the central and peripheral nervous systems.[\[2\]](#) It is also a reproductive toxicant, suspected of damaging fertility and the unborn child.[\[2\]](#)

Table 2: Summary of Toxicological Hazards

Hazard	Description	GHS Classification	Source(s)
Acute Toxicity	Toxic if swallowed or inhaled.	Danger	[2]
Carcinogenicity	May cause cancer.	Danger	[2]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	Warning	[2]
Target Organ Toxicity	Causes damage to organs through single or repeated exposure.	Danger	[2]
Eye Irritation	Causes serious eye irritation.	Warning	[2]
Environmental Hazard	Harmful to aquatic life with long-lasting effects.	-	[2]

Mechanism of Toxicity

The arsenic component of **lead arsenite** exerts its toxicity primarily by interfering with cellular respiration. Trivalent arsenic (arsenite) has a high affinity for sulphhydryl groups in proteins, leading to the inhibition of critical enzymes. A key target is the pyruvate dehydrogenase complex, which links glycolysis to the citric acid cycle. By inhibiting this enzyme, arsenic effectively halts aerobic respiration and cellular ATP production. Furthermore, arsenic can uncouple oxidative phosphorylation, further disrupting the cell's energy supply and leading to the generation of reactive oxygen species (ROS) and oxidative stress.



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Mechanism of Arsenite Toxicity.

Experimental Protocols

Synthesis of Lead Arsenate (Proxy for Lead Arsenite)

A detailed experimental protocol for the synthesis of lead(II) arsenite is not readily available in published literature. However, a common method for the synthesis of the closely related compound, lead arsenate (PbHAsO_4), involves a precipitation reaction.^{[4][5][6]} This method can be adapted to infer a probable synthesis route for **lead arsenite** by using sodium arsenite in place of sodium arsenate.

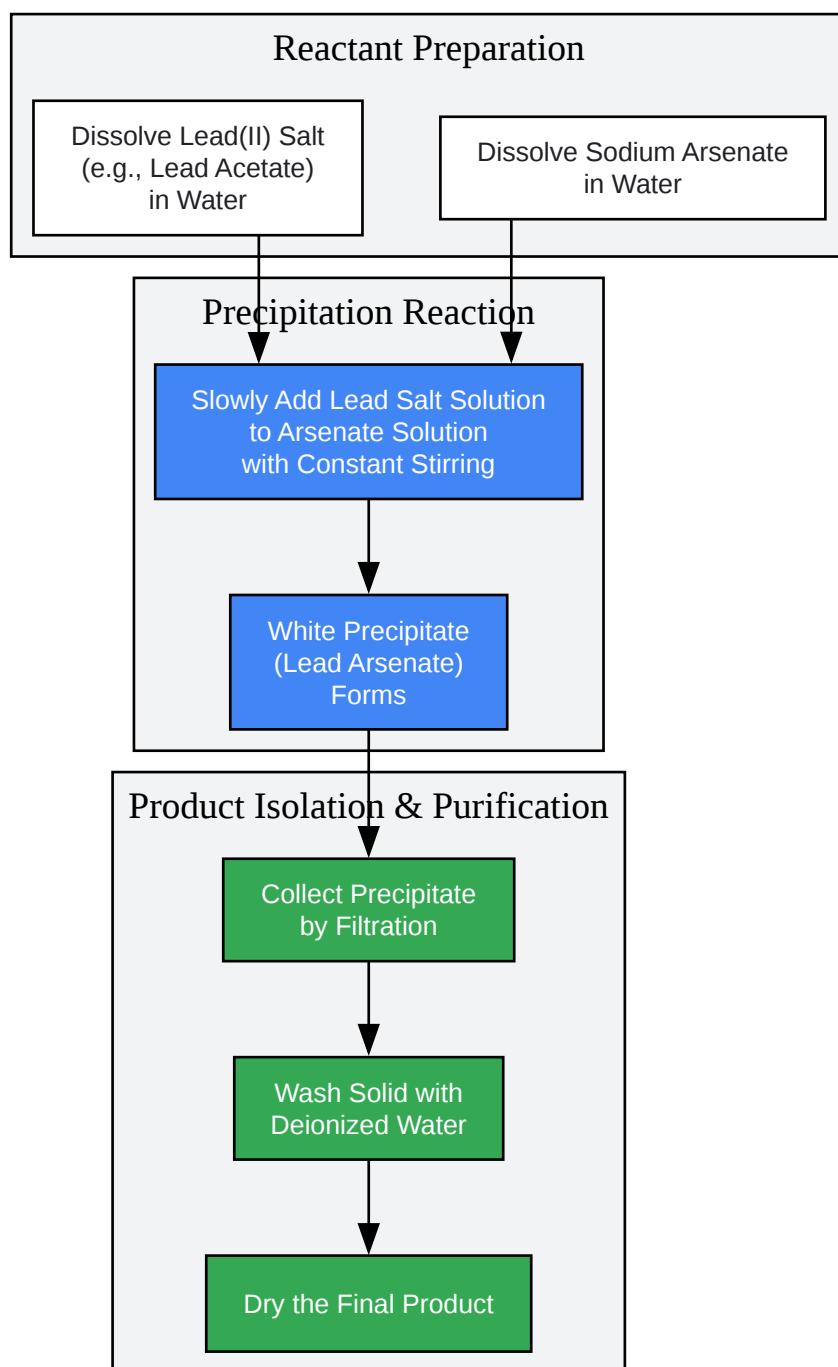
Principle: A soluble lead(II) salt, such as lead(II) acetate or lead(II) nitrate, is reacted with a solution of sodium arsenate. The highly insoluble lead arsenate precipitates out of the solution.

General Procedure:

- Prepare a solution of disodium orthoarsenate (Na_2HAsO_4) in water.
- Prepare a separate solution of lead(II) acetate ($\text{Pb}(\text{CH}_3\text{COO})_2$) in water.
- Slowly add the lead acetate solution to the sodium arsenate solution with constant stirring.
- A white precipitate of lead arsenate will form immediately.

- Continue stirring for a set period to ensure complete reaction.
- The precipitate is then collected by filtration, washed with deionized water to remove any soluble impurities, and dried.

Note: The exact stoichiometry, concentrations, and reaction conditions would need to be optimized for the specific synthesis of **lead arsenite**.



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General Synthesis of Lead Arsenate.

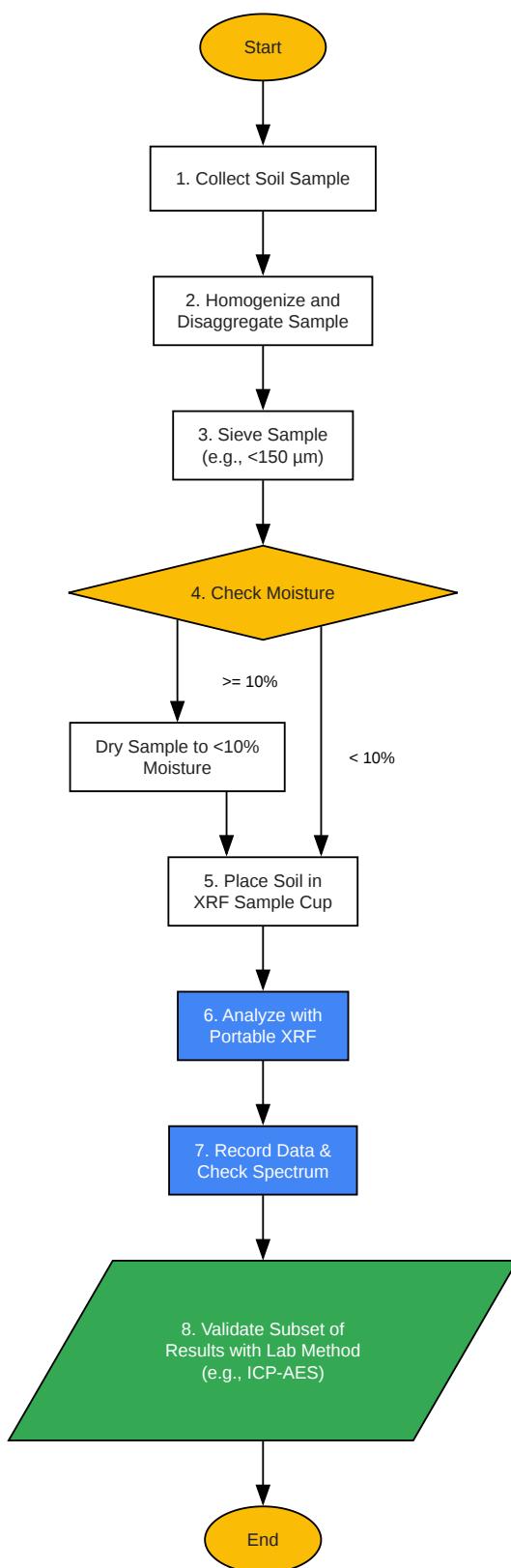
Analysis of Lead and Arsenic in Soil by X-Ray Fluorescence (XRF)

This protocol outlines the field analysis of soil for lead and arsenic contamination using a portable XRF analyzer, based on EPA methodologies.

Methodology:

- Sample Collection: Collect soil samples according to the established sampling and analysis plan.
- Sample Preparation:
 - Homogenize the soil sample in an appropriate container.
 - Sieve the soil to remove large particles. A No. 100 screen (150 μm particle size) is often recommended for comparability.
 - Measure the moisture content. If it is 10% or greater, the sample should be dried.
- Instrument Setup & Calibration:
 - Perform daily calibration and performance checks on the XRF instrument according to the manufacturer's instructions.
- Sample Analysis:
 - Place the prepared soil sample in an XRF sample cup with a thin-film window.
 - Place the cup in the analyzer.
 - Acquire data for a predetermined duration (e.g., 30-60 seconds), sufficient to achieve the required detection limits for lead and arsenic.
- Data Review and Validation:

- Review the generated spectra for interferences. High concentrations of lead can interfere with the arsenic signal.
- Analyze a subset of samples (e.g., 5-10%) at a certified laboratory using a reference method (e.g., ICP-AES) to validate the XRF results.



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